

synonyms and alternative names for 2-Methylcyclohexyl acetate

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Compound of Interest

Compound Name: 2-Methylcyclohexyl acetate

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An In-depth Technical Guide to 2-Methylcyclohexyl Acetate

This technical guide provides a comprehensive overview of **2-Methylcyclohexyl acetate**, a versatile chemical compound with significant applications in the fragrance, flavor, and chemical manufacturing industries. This document is intended for researchers, scientists, and drug development professionals, offering detailed information on its nomenclature, chemical and physical properties, synthesis protocols, and key applications.

Nomenclature and Identification

2-Methylcyclohexyl acetate is systematically known by several names, reflecting its chemical structure as the acetate ester of 2-methylcyclohexanol.

Synonyms and Alternative Names:

- Acetic acid 2-methylcyclohexyl ester[1][2]
- 2-MCA[2][3]
- o-MCHA (ortho-Methylcyclohexyl acetate)[3]
- ortho Methyl cyclo hexyl acetate[1]

- (2-methylcyclohexyl) acetate
- (2-methylcyclohexyl) ethanoate[4]

Identifier	Value
CAS Number	5726-19-2[1][2][5]
Chemical Formula	C ₉ H ₁₆ O ₂ [2][5]

Physicochemical Properties

A summary of the key physical and chemical properties of **2-Methylcyclohexyl acetate** is presented in the table below. This data is essential for its handling, application, and quality control.

Property	Value	Reference
Appearance	Clear, colorless to light-yellow liquid	[1][2]
Molecular Weight	156.22 g/mol	[4][5]
Boiling Point	182 °C (at standard pressure)	[3][4][5]
Density	0.9370 g/cm ³	[4][5]
Specific Gravity (at 20°C)	0.947 to 0.951	[1]
Refractive Index	1.4370 - 1.4400	[4][5]
Vapor Pressure	1.34 hPa at 20°C	[4]
Water Solubility	440 mg/L at 20°C	[4]
LogP	2.75 at 20°C	[4]
Purity (by GC)	≥ 99.0%	[1]

Synthesis of 2-Methylcyclohexyl Acetate

The primary industrial synthesis of **2-Methylcyclohexyl acetate** involves a two-step process: the hydrogenation of o-cresol to produce 2-methylcyclohexanol, followed by the esterification of the resulting alcohol with acetic acid.[6][7]

Experimental Protocol: Synthesis

Step 1: Hydrogenation of o-Cresol

- Reaction Setup: In a high-pressure hydrogenation reactor equipped with a stirrer, dissolve o-cresol in a suitable solvent such as methylcyclohexane.[6]
- Catalyst Addition: Introduce a hydrogenation catalyst, with Raney Nickel being an effective option.[7]
- Hydrogenation: Purge the reactor with high-purity hydrogen gas and then pressurize to the desired level (e.g., 5 bar). Heat the mixture to the reaction temperature (e.g., 140°C) and maintain for a specified duration (e.g., 6 hours) with continuous stirring.[7]
- Work-up: After the reaction is complete, cool the reactor and filter the mixture to remove the catalyst. The resulting solution contains 2-methylcyclohexanol.

Step 2: Esterification of 2-Methylcyclohexanol

- Reaction Setup: In a reaction vessel equipped with a stirrer, reflux condenser, and a means for controlled addition, add the 2-methylcyclohexanol solution obtained from the hydrogenation step.
- Catalyst Addition: Add an esterification catalyst. Both concentrated sulfuric acid and sodium bisulfate (NaHSO_4) have been shown to be effective.[7]
- Esterification: Heat the mixture and add acetic acid dropwise. The molar ratio of 2-methylcyclohexanol to acetic acid can be optimized (e.g., 1:1.2 to 1:1.5).[7][8] The reaction temperature is typically controlled in stages, for instance, starting at 100-105°C and gradually increasing to 122-124°C.[6]
- Purification: The crude **2-Methylcyclohexyl acetate** is then purified, typically through distillation, to remove unreacted starting materials, the catalyst, and any byproducts.

Applications

2-Methylcyclohexyl acetate is a valuable compound with diverse industrial applications.

- **Fragrance and Perfumery:** It is widely used as a fragrance ingredient in perfumes, colognes, and personal care products like lotions, creams, and shampoos.[2] It imparts a refreshing, fruity, and slightly floral aroma and is often used as a top or middle note.[2]
- **Flavor Industry:** This ester is also utilized in the flavor industry to add fruity notes to beverages, confectionery, and baked goods.[2]
- **Industrial Solvent:** A significant application of **2-Methylcyclohexyl acetate** is as an extraction solvent in the anthraquinone process for the production of hydrogen peroxide (H_2O_2).[7]

Visualizations

Chemical Structure

The following diagram illustrates the chemical structure of **2-Methylcyclohexyl acetate**.

Caption: Chemical structure of **2-Methylcyclohexyl acetate**.

Synthesis Workflow

This diagram outlines the general workflow for the synthesis of **2-Methylcyclohexyl acetate**.



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Caption: General workflow for the synthesis of **2-Methylcyclohexyl acetate**.

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